

An In-depth Technical Guide to 2-Phenylpiperidine

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Phenylpiperidine**, detailed experimental protocols for its synthesis, and an examination of its relevant signaling pathways.

Core Molecular Data

2-Phenylpiperidine is an organic compound featuring a piperidine ring substituted with a phenyl group.[1] This structure is a key building block in the synthesis of more complex molecules, particularly in the development of pharmaceuticals such as analgesics and antidepressants.[1]

Table 1: Physicochemical Properties of 2-Phenylpiperidine



| Property | Value | References |
|-------------------|----------------------------------|--------------------|
| Molecular Formula | C11H15N | [1][2][3][4][5][6] |
| Molecular Weight | 161.25 g/mol | [1][2][6] |
| Appearance | Colorless to almost clear liquid | [1][2] |
| Density | 0.99 g/cm ³ | [1][2] |
| Boiling Point | 112 °C at 9 mmHg | [1][2] |
| Refractive Index | n20D 1.54 | [1][2] |
| CAS Number | 3466-80-6 | [1][2] |

Experimental Protocols

A prevalent and efficient method for the synthesis of **2-Phenylpiperidine** is the catalytic hydrogenation of 2-phenylpyridine. The following protocol is a representative example of this procedure.

2.1. Synthesis of **2-Phenylpiperidine** via Catalytic Hydrogenation of 2-Phenylpyridine

This protocol details the synthesis of **2-phenylpiperidine** through the catalytic hydrogenation of 2-phenylpyridine using a Platinum(IV) oxide (PtO₂) catalyst, also known as Adams' catalyst.

Materials:

- 2-Phenylpyridine
- Glacial Acetic Acid
- Platinum(IV) oxide (PtO₂)
- Hydrogen (H₂) gas
- Sodium bicarbonate (NaHCO₃)
- · Ethyl acetate



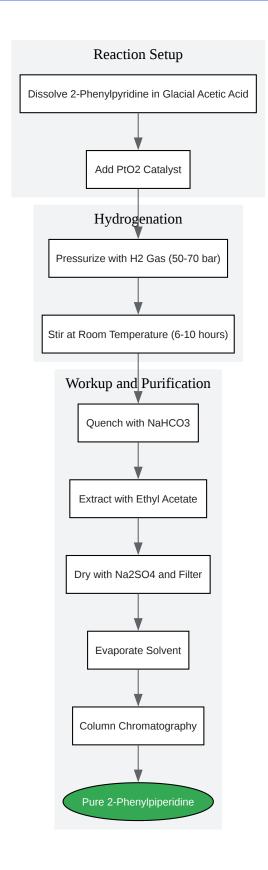
- Sodium sulfate (Na₂SO₄)
- Celite
- High-pressure reactor

Procedure:

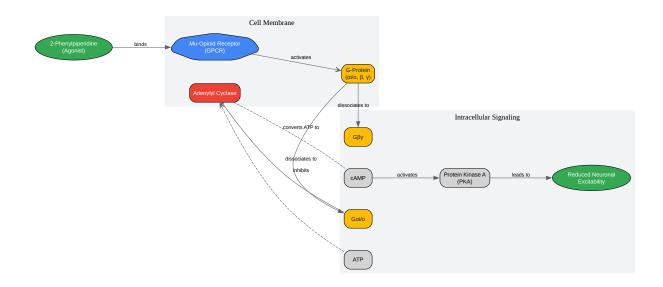
- In a high-pressure reactor, a solution of 2-phenylpyridine (1.0 g) is prepared in glacial acetic acid (5 mL).[2]
- A catalytic amount of PtO₂ (5 mol%) is added to the stirred solution.
- The reactor is then pressurized with hydrogen gas to between 50 and 70 bar.
- The reaction mixture is stirred at room temperature for 6-10 hours.[2]
- Upon completion, the reaction is quenched with sodium bicarbonate (NaHCO₃).[2]
- The product is extracted with ethyl acetate (3 x 20 mL).[2]
- The combined organic layers are filtered through Celite and dried over anhydrous sodium sulfate (Na₂SO₄).[2]
- The solvent is evaporated under reduced pressure to yield the crude product.[2]
- Further purification of the residue is performed by column chromatography on silica gel (60-120 mesh) using a 5% ethyl acetate in petroleum ether eluent to furnish the pure 2-phenylpiperidine.[2]

Workflow Diagram:









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. chemimpex.com [chemimpex.com]
- 2. asianpubs.org [asianpubs.org]
- 3. Discovery of 2-Piperidinyl Phenyl Benzamides and Trisubstituted Pyrimidines as Positive Allosteric Modulators of the Prostaglandin Receptor EP2 PMC [pmc.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Phenylpiperidine].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215205#2-phenylpiperidine-molecular-weight-andformula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com